

Essential Safety and Operational Guide for Handling N,N-Diethyl-4-ethynylaniline

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Compound of Interest

Compound Name: *N,N-Diethyl-4-ethynylaniline*

Cat. No.: *B1312841*

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This guide provides critical safety, logistical, and operational protocols for the handling and disposal of **N,N-Diethyl-4-ethynylaniline**. The information is intended for researchers, scientists, and professionals in drug development to ensure a safe laboratory environment. Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guide synthesizes data from structurally related molecules, namely N,N-Diethylaniline and 4-Ethynylaniline, to provide a thorough safety framework.

Hazard Summary

N,N-Diethyl-4-ethynylaniline is classified as a hazardous substance. The primary hazards are associated with its aromatic amine and terminal alkyne functionalities. It is expected to be toxic if swallowed, in contact with skin, or if inhaled.[1] It may also cause skin, eye, and respiratory irritation.[2][3] Absorption into the body can lead to the formation of methemoglobin, which may cause cyanosis; the onset of symptoms could be delayed.[1][4]

Signal Word: Danger[1]

Hazard Statements:

- H301: Toxic if swallowed.[1]
- H311: Toxic in contact with skin.[1]
- H315: Causes skin irritation.[2]

- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[2]
- H331: Toxic if inhaled.[1]
- H335: May cause respiratory irritation.[2][3]
- H373: May cause damage to organs through prolonged or repeated exposure.[1]
- H411: Toxic to aquatic life with long lasting effects.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **N,N-Diethyl-4-ethynylaniline** and related compounds is provided below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ N	[2]
Molecular Weight	173.26 g/mol	[2]
Physical Form	Solid or viscous liquid or liquid	[2]
Storage Temperature	2-8°C, Sealed in dry	[2]
Purity	98%	[2]

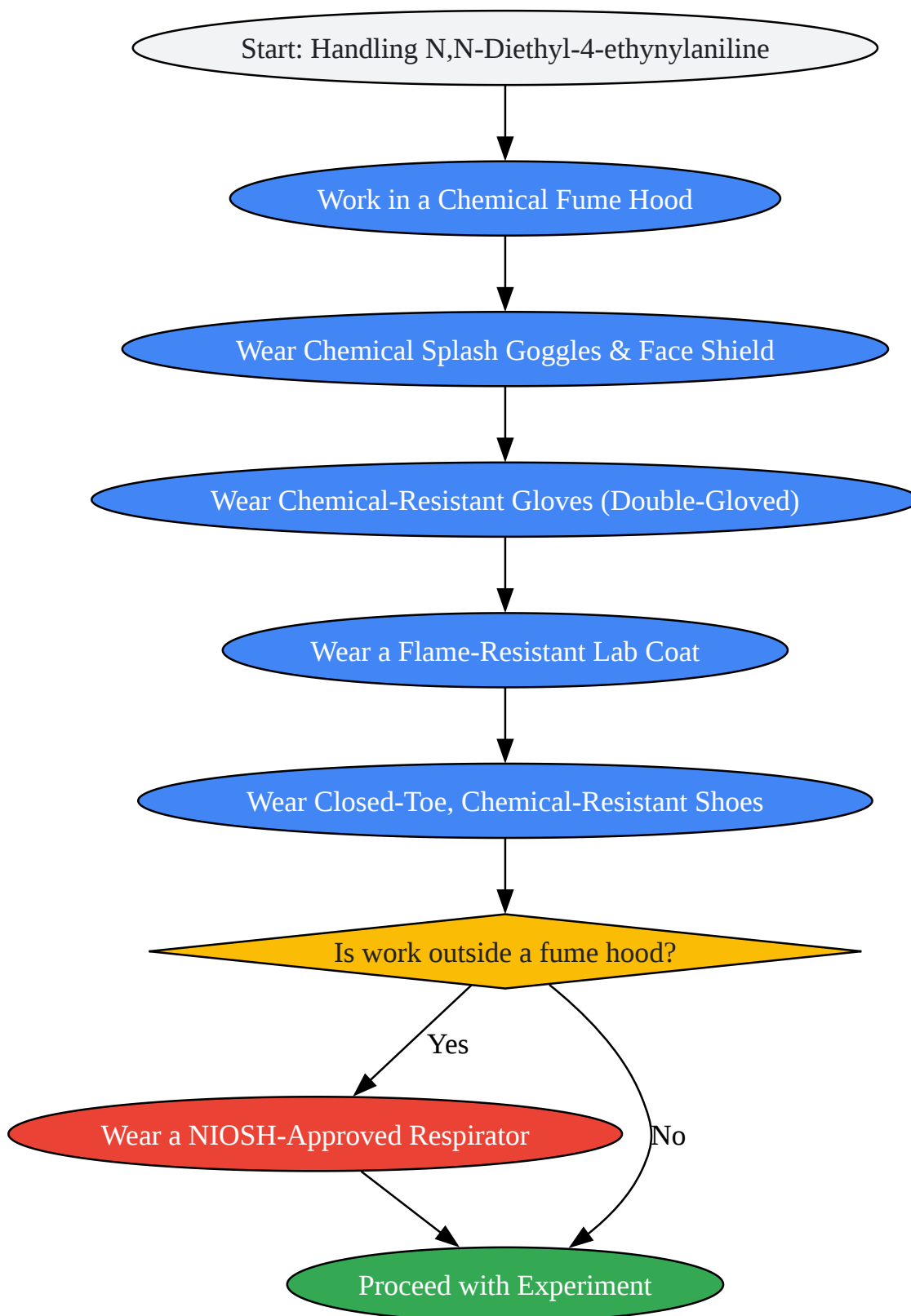
Properties for the related compound N,N-Diethylaniline:

Property	Value	Source
Boiling Point	215.5 °C at 760 mmHg	[4]
Melting Point	-38.8 °C	[4]
Flash Point	85 °C (185 °F)	[4]
Density	0.927 g/cm ³ at 20 °C	[5]
Water Solubility	0.139 g/L at 25 °C	[5]
Vapor Pressure	1 mmHg at 50 °C	[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against exposure. The following PPE is mandatory when handling **N,N-Diethyl-4-ethynylaniline**.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to vapors or aerosols. [6]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection.
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes. [1]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient. [1] [7]



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Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **N,N-Diethyl-4-ethynylaniline** is crucial for safety.

1. Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.
- Spill Kit: Have a spill kit containing absorbent materials (e.g., Chemizorb®) readily available.
[6]
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.

2. Handling the Chemical

- Weighing and Transfer: All weighing and transfers of **N,N-Diethyl-4-ethynylaniline** must be conducted within a certified chemical fume hood to prevent inhalation of vapors or aerosols.
[6]
- Dissolving: When preparing solutions, add the compound to the solvent slowly to avoid splashing.
- Reactions: For chemical reactions, use appropriate glassware and set up the apparatus securely within the fume hood. Avoid heating the substance in open systems.
- Avoid Incompatibilities: Keep away from strong oxidizing agents and acids.[6][7]

3. Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.

- **Glove Removal:** Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[\[1\]](#)
- **Hand Washing:** Wash hands and forearms thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)

Disposal Plan

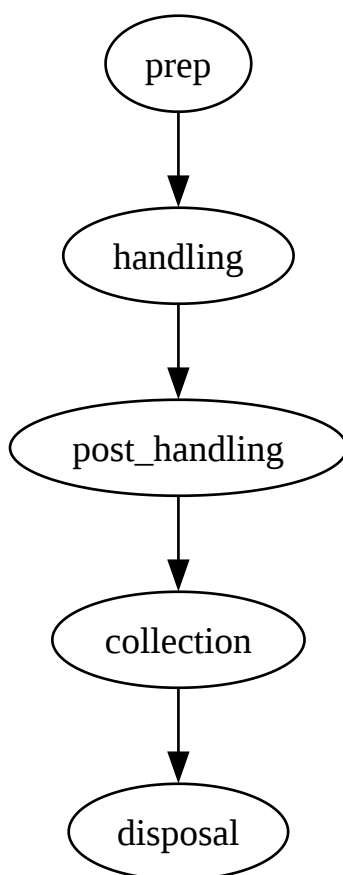
Proper disposal of **N,N-Diethyl-4-ethynylaniline** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection

- **Segregation:** Collect all waste containing **N,N-Diethyl-4-ethynylaniline**, including contaminated consumables (e.g., gloves, pipette tips), in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be labeled with the full chemical name and appropriate hazard symbols.

2. Waste Disposal

- **Licensed Disposal Company:** Dispose of the chemical and its waste through a licensed and approved waste disposal company.[\[1\]](#) Do not dispose of it down the drain or in regular trash.[\[1\]](#)
- **Incineration:** This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- **Contaminated Packaging:** Dispose of contaminated packaging as unused product.[\[1\]](#)



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